

Application Notes and Protocols: NCD38 in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NCD38

Cat. No.: B609494

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These application notes provide detailed protocols and essential data for the preparation and use of the novel Lysine-specific demethylase 1 (LSD1) inhibitor, **NCD38**, solubilized in dimethyl sulfoxide (DMSO). The following information is intended to guide researchers in accurately preparing **NCD38** for in vitro studies.

Introduction

NCD38 is a selective inhibitor of Lysine-specific demethylase 1 (LSD1), an enzyme that plays a crucial role in epigenetic regulation by demethylating histone H3 on lysines 4 and 9 (H3K4 and H3K9).[1][2] Dysregulation of LSD1 activity has been implicated in various cancers, including acute myeloid leukemia (AML) and myelodysplastic syndromes (MDS).[3][4] **NCD38** has been shown to inhibit the growth of leukemia cells and induce myeloid differentiation programs by derepressing super-enhancers of key hematopoietic regulators.[3][5] Due to its hydrophobic nature, **NCD38** is typically dissolved in DMSO for use in cell-based assays.

NCD38 Data Presentation

While the precise quantitative solubility of **NCD38** in DMSO is not publicly available, the following table summarizes the general solubility and storage recommendations for small molecule inhibitors of this class when prepared in DMSO. Researchers should perform their own solubility tests for optimal experimental conditions.

Parameter	Recommendation	Source
Solvent	Dimethyl Sulfoxide (DMSO), high purity ($\geq 99.7\%$)	General laboratory practice
Typical Stock Concentration	1-10 mM	[6][7]
Storage of Stock Solution	Aliquot and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.	[8][9][10]
Stock Solution Stability	Typically stable for up to 3-6 months at -20°C . For long-term storage, -80°C is recommended.	[10]
Final DMSO Concentration in Assay	Should be kept low, typically $\leq 0.5\%$, to minimize cytotoxicity. A vehicle control with the same final DMSO concentration is essential.	[8][10]

Experimental Protocols

Protocol 1: Preparation of a 10 mM NCD38 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NCD38** in DMSO. The molecular weight of **NCD38** is required for this calculation. While the exact molecular weight can vary based on the specific salt form (e.g., TFA salt), for the purpose of this protocol, a hypothetical molecular weight of 400 g/mol will be used for calculation examples. Researchers must use the exact molecular weight provided on their product's certificate of analysis.

Materials:

- **NCD38** powder
- Anhydrous, sterile DMSO ($\geq 99.7\%$ purity)

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator water bath

Procedure:

- Calculate the required mass of **NCD38**:
 - To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 400 \text{ g/mol} \times 1000 \text{ mg/g} = 4 \text{ mg}$
- Weighing **NCD38**:
 - Under a chemical fume hood, carefully weigh out 4 mg of **NCD38** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of sterile DMSO to the microcentrifuge tube containing the **NCD38** powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be observed.
 - If the compound does not readily dissolve, brief sonication in a water bath (5-10 minutes) or gentle warming (up to 37°C) may be applied.[9]
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the 10 mM **NCD38** stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes. This minimizes the number of

freeze-thaw cycles.

- Label the aliquots clearly with the compound name, concentration, date, and solvent.
- Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 6 months or longer).^[8]^[10]

Protocol 2: Preparation of NCD38 Working Solution for Cell-Based Assays

This protocol describes the dilution of the 10 mM **NCD38** DMSO stock solution to a final working concentration for treating cells in culture. It is crucial to maintain a low final concentration of DMSO to avoid solvent-induced cytotoxicity.

Materials:

- 10 mM **NCD38** stock solution in DMSO
- Sterile cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

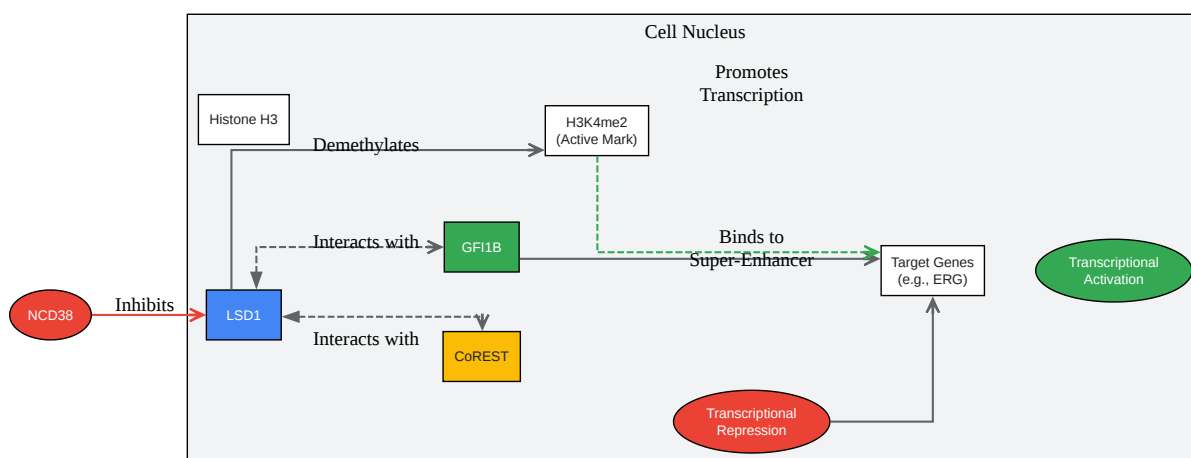
Procedure:

- Determine the Final Working Concentration:
 - For this example, the desired final concentration of **NCD38** in the cell culture well is 1 µM.
- Serial Dilution (Recommended):
 - It is good practice to perform a serial dilution to avoid precipitation of the compound when transferring from a high concentration of DMSO directly into an aqueous medium.^[10]
 - Step 1: Intermediate Dilution: Prepare a 100 µM intermediate solution by diluting the 10 mM stock solution 1:100 in cell culture medium.

- Add 2 μL of the 10 mM **NCD38** stock to 198 μL of sterile cell culture medium. Mix well by gentle pipetting.
- Step 2: Final Dilution: Dilute the 100 μM intermediate solution to the final 1 μM working concentration. For a final volume of 1 mL in a culture well, you would add 10 μL of the 100 μM intermediate solution to 990 μL of the cell suspension or medium in the well.
- Vehicle Control:
 - It is critical to include a vehicle control in your experiment. The vehicle control should contain the same final concentration of DMSO as the wells treated with **NCD38**.
 - To prepare the vehicle control for the example above, perform the same dilution steps with DMSO that does not contain **NCD38**. The final DMSO concentration in both the treated and vehicle control wells will be 0.01%.
- Cell Treatment:
 - Add the final **NCD38** working solution (or vehicle control) to your cell cultures and incubate for the desired experimental duration.

Visualizations

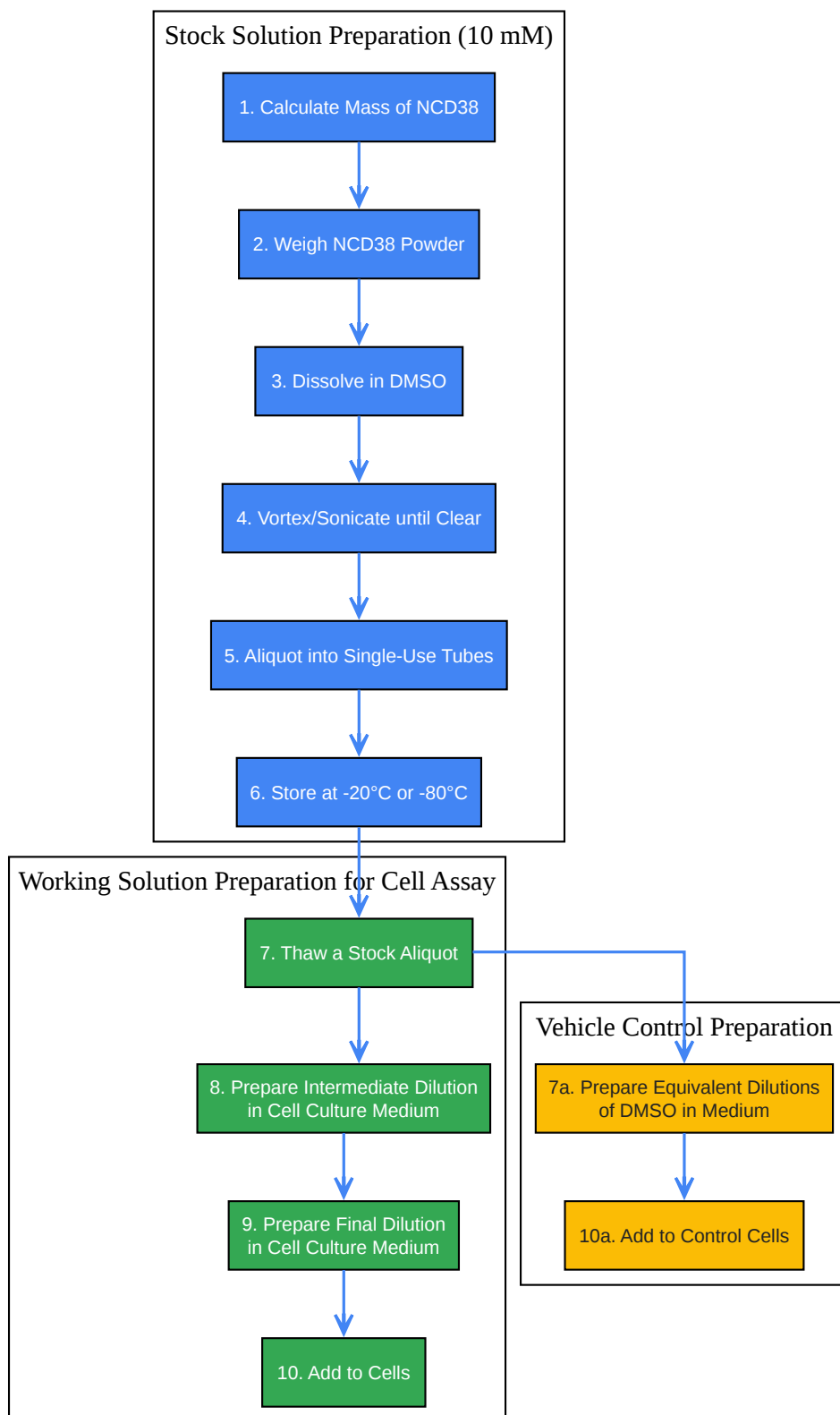
Signaling Pathway of LSD1 Inhibition by NCD38



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Caption: Simplified signaling pathway of LSD1 inhibition by **NCD38**.

Experimental Workflow for NCD38 Preparation



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Caption: Experimental workflow for **NCD38** preparation in DMSO.

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